Physical and chemical characteristics of Perfluorohexanamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Perfluorohexanamide*
CAS No.:	*335-54-6*
Cat. No.:	*B1368350*

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An In-depth Technical Guide to Perfluorohexanamide

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical and chemical characteristics of **Perfluorohexanamide** (CAS No. 335-54-6), a fully fluorinated amide of significant interest in various scientific and industrial fields. This document delves into its fundamental properties, synthesis, and analytical characterization, offering valuable insights for professionals engaged in research, development, and quality control.

Introduction to **Perfluorohexanamide**

Perfluorohexanamide, also known as 2,2,3,3,4,4,5,5,6,6,6-undecafluorohexanamide, is a specialty chemical belonging to the class of per- and polyfluoroalkyl substances (PFAS). Its structure is characterized by a six-carbon chain where all hydrogen atoms, except those on the

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amide group, are substituted with fluorine atoms. This high degree of fluorination imparts unique and desirable properties, including exceptional thermal and chemical stability.

Physicochemical Properties

The distinct properties of **Perfluorohexanamide** stem from the strong carbon-fluorine bonds and the overall electron-withdrawing nature of the perfluoroalkyl chain. While comprehensive experimental data is not widely available, the following table summarizes its known and predicted physicochemical properties.

Property	Value	Source
CAS Number	335-54-6	[1][2][3]
Molecular Formula	$C_6H_2F_{11}NO$	[2][3]
Molecular Weight	313.07 g/mol	[2]
Boiling Point	156.2 ± 40.0 °C (Predicted)	
Purity	95% (Commercially available)	[1]
LogP	3.72490 (Predicted)	[2]

Further experimental validation of properties such as melting point, density, and solubility is required for a complete profile.

Chemical Characteristics and Reactivity

The chemical behavior of **Perfluorohexanamide** is dominated by the inertness of the perfluorohexyl group and the reactivity of the amide functional group.

Stability: The carbon-fluorine bonds in **Perfluorohexanamide** are exceptionally strong, rendering the perfluoroalkyl chain highly resistant to thermal degradation and chemical attack. The amide bond in perfluorinated amides is also notably stable and resistant to hydrolysis under normal conditions. A study on related polyfluorinated amides showed no degradation to the corresponding perfluorocarboxylic acid after eight days at pH 8.5.[2]

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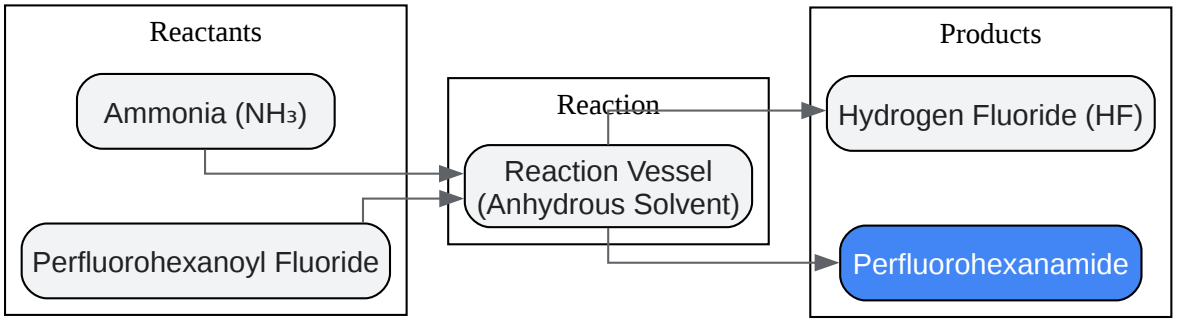
Reactivity: While the perfluoroalkyl chain is largely unreactive, the amide group can undergo typical amide reactions under specific conditions. However, the strong electron-withdrawing effect of the perfluorohexyl group can influence the reactivity of the amide moiety compared to its non-fluorinated counterparts.

Environmental Fate: The environmental behavior of polyfluorinated amides suggests that they are likely to volatilize into the atmosphere, where they can be oxidized by hydroxyl radicals.[2] Subsequent exposure in biological systems may lead to enzymatic hydrolysis of the amide linkage, forming the corresponding perfluorocarboxylic acid.[2]

Synthesis of **Perfluorohexanamide**

The synthesis of fluorinated amides can be approached through several synthetic routes. While a specific, detailed protocol for the multigram synthesis of **Perfluorohexanamide** is not readily available in the public domain, a general approach can be inferred from the synthesis of other fluorinated amides. A common method involves the reaction of a perfluorinated acyl fluoride or ester with ammonia or a primary amine.

Below is a conceptual workflow for the synthesis of **Perfluorohexanamide**.



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Caption: Conceptual Synthesis of **Perfluorohexanamide**.

Experimental Protocol: A General Approach for Synthesis

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The following is a generalized protocol and should be adapted and optimized based on laboratory safety standards and specific reaction kinetics.

- Reaction Setup: In a fume hood, equip a three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. Ensure all glassware is thoroughly dried.
- Reactant Preparation: Dissolve perfluorohexanoyl fluoride in a suitable anhydrous aprotic solvent (e.g., diethyl ether, tetrahydrofuran) in the reaction flask and cool the mixture in an ice bath.
- Ammonia Addition: Slowly add a solution of anhydrous ammonia in the same solvent to the stirred solution of perfluorohexanoyl fluoride via the dropping funnel. Control the rate of addition to maintain the reaction temperature.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Upon completion, quench the reaction by the slow addition of water. Separate the organic layer and wash it sequentially with dilute acid, water, and brine.
- Purification: Dry the organic layer over an anhydrous drying agent (e.g., $MgSO_4$), filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by recrystallization or column chromatography.

Analytical Characterization

A suite of analytical techniques is essential for the structural confirmation and purity assessment of **Perfluorohexanamide**.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of **Perfluorohexanamide**. In liquid chromatography-tandem mass spectrometry (LC-MS/MS), the perfluorocarboxylate anion typically undergoes decarboxylation to form a perfluoroalkyl anion, which then fragments further.[4] For perfluoroamides, fragmentation patterns can provide valuable structural information.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for the structural elucidation of organofluorine compounds.

- ^{19}F NMR: Due to the 100% natural abundance and high gyromagnetic ratio of the ^{19}F nucleus, ^{19}F NMR is a highly sensitive technique for characterizing fluorinated compounds. [5] The spectrum of **Perfluorohexanamide** is expected to show distinct signals for the different fluorine environments along the perfluoroalkyl chain, with characteristic chemical shifts and coupling patterns.
- ^{1}H NMR: ^{1}H NMR will show a characteristic signal for the amide protons ($-NH_2$). The chemical shift and multiplicity of this signal can provide information about the electronic environment and potential hydrogen bonding.
- ^{13}C NMR: ^{13}C NMR can be used to identify the carbon skeleton of the molecule. The signals for the fluorinated carbons will be split by the attached fluorine atoms (C-F coupling).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Perfluorohexanamide** is expected to exhibit characteristic absorption bands for:

- N-H stretching: Around 3400-3200 cm^{-1} (two bands for the $-NH_2$ group).
- C=O stretching (Amide I band): Typically in the region of 1700-1650 cm^{-1}. The high electronegativity of the perfluoroalkyl group may shift this band to a higher frequency.
- N-H bending (Amide II band): Around 1650-1550 cm^{-1}.
- C-F stretching: Strong absorptions in the fingerprint region, typically between 1300-1000 cm^{-1}.

Safety and Handling

Perfluorohexanamide is a fluorinated organic compound and should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Users should wear personal protective equipment, including safety goggles, gloves, and a lab coat. For detailed

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safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Perfluorohexanamide is a specialty chemical with unique properties conferred by its high degree of fluorination. This guide has provided a detailed overview of its known physical and chemical characteristics, a conceptual synthesis pathway, and key analytical methods for its characterization. As research and applications involving fluorinated compounds continue to expand, a thorough understanding of the fundamental properties of molecules like **Perfluorohexanamide** is crucial for scientific advancement and technological innovation.

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- To cite this document: BenchChem. [Physical and chemical characteristics of Perfluorohexanamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1368350/docs#physical-and-chemical-characteristics-of-perfluorohexanamide]

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